

"Perboric acid, sodium salt" hydrolysis to produce hydrogen peroxide

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Compound of Interest

Compound Name: *Perboric acid, sodium salt*

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An In-depth Technical Guide to the Hydrolysis of Sodium Perborate for Hydrogen Peroxide Production

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium perborate ($\text{NaBO}_3 \cdot n\text{H}_2\text{O}$) is a stable, solid source of active oxygen, valued as a convenient precursor to hydrogen peroxide (H_2O_2) in various applications, including detergents, bleaching agents, and antiseptic formulations.[1] Its utility stems from its hydrolysis in aqueous solutions, a process that releases H_2O_2 and borate. This guide provides a detailed examination of the core chemical principles governing this reaction. It outlines the hydrolysis mechanism, discusses the critical factors influencing the rate and yield of hydrogen peroxide, presents available quantitative data, and provides a detailed experimental protocol for the quantification of the H_2O_2 produced. This document is intended to serve as a technical resource for professionals engaged in research and development activities that utilize or study this compound.

The Hydrolysis Mechanism

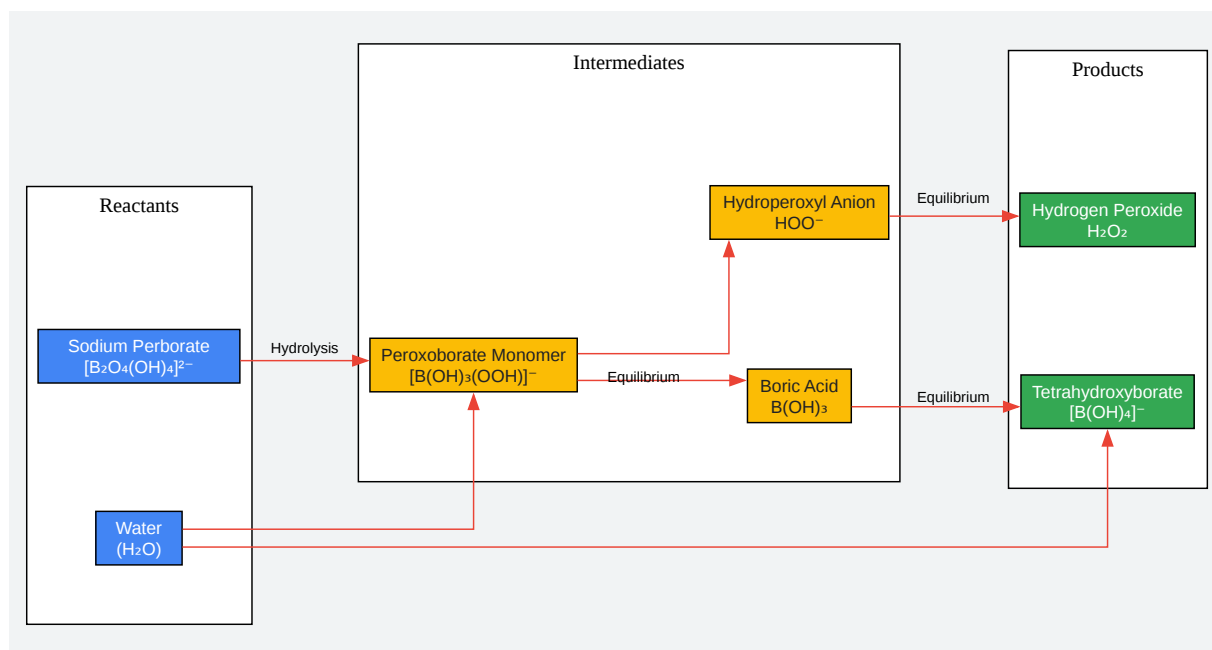
Sodium perborate is not merely a mixture of sodium borate and hydrogen peroxide; in its solid state, it contains a dimeric peroxoborate anion, $[\text{B}_2\text{O}_4(\text{OH})_4]^{2-}$, arranged in a cyclic structure.[2] When dissolved in water, this anion undergoes hydrolysis. The process is not a simple one-step reaction but a series of equilibria.

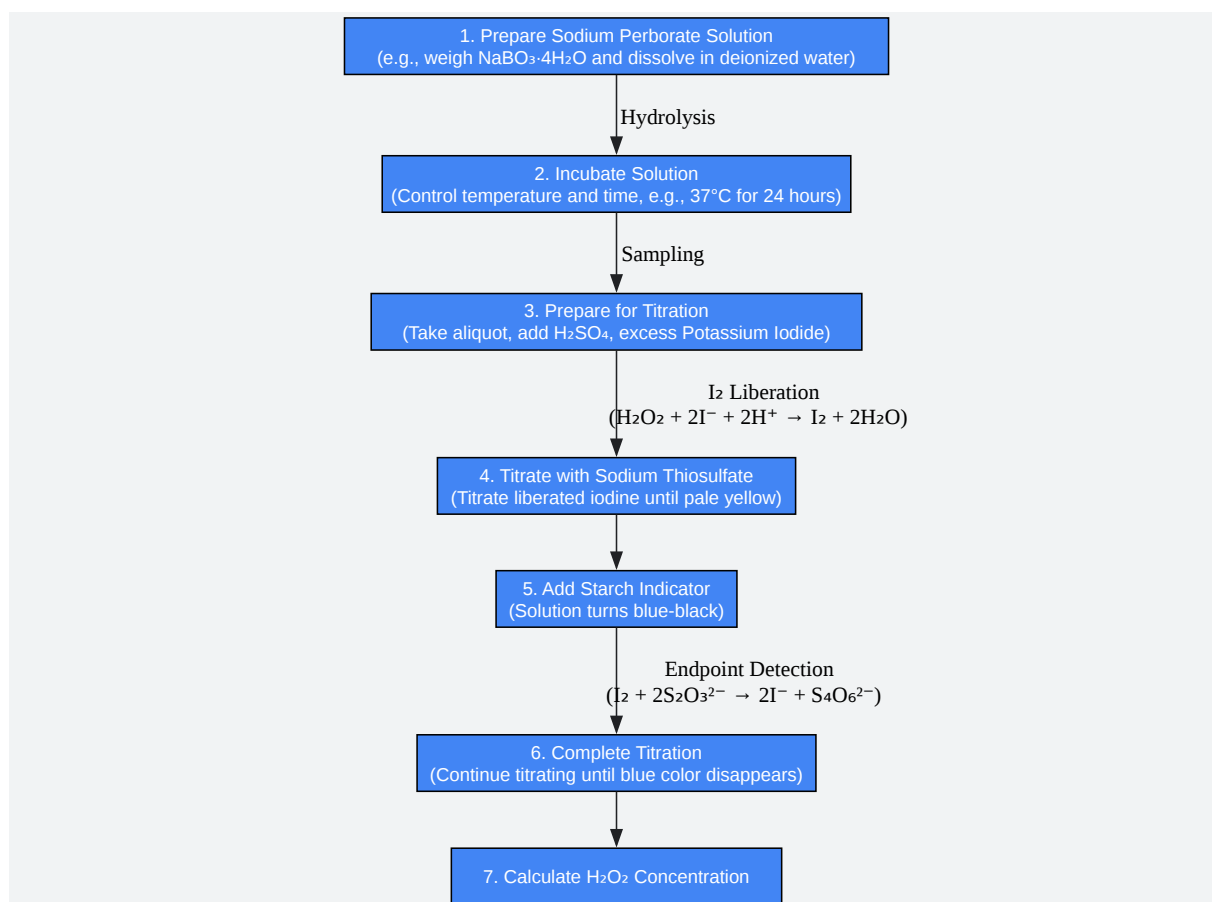
Initially, the dimeric anion hydrolyzes to form two monomeric hydroperoxide species.^[2] This is followed by a set of pH-dependent equilibria involving boric acid (B(OH)_3), hydrogen peroxide (H_2O_2), the hydroperoxyl anion (HOO^-), and the tetrahydroxyborate anion ($[\text{B(OH)}_4]^-$).^[2]

The primary reaction sequence can be summarized as:

- Hydrolysis of the Dimeric Anion: $[\text{B}_2\text{O}_4(\text{OH})_4]^{2-} + 2\text{H}_2\text{O} \rightleftharpoons 2[\text{B(OH)}_3(\text{OOH})]^-$
- Equilibrium with Hydrogen Peroxide: $[\text{B(OH)}_3(\text{OOH})]^- \rightleftharpoons \text{B(OH)}_3 + \text{HOO}^-$
- Equilibrium with Borate: $\text{B(OH)}_3 + \text{HOO}^- + \text{H}_2\text{O} \rightleftharpoons [\text{B(OH)}_4]^- + \text{H}_2\text{O}_2$

As the concentration of the solution increases, other more complex peroxoborate species can also form.^[2] The overall process effectively makes sodium perborate a carrier for H_2O_2 , releasing it upon dissolution in water.





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- To cite this document: BenchChem. ["Perboric acid, sodium salt" hydrolysis to produce hydrogen peroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604066#perboric-acid-sodium-salt-hydrolysis-to-produce-hydrogen-peroxide]

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